

Unveiling the Molecular Architecture of Aglaxiflorin D: A Technical Guide

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Compound of Interest		
Compound Name:	Aglaxiflorin D	
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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical structure elucidation of **Aglaxiflorin D**, a natural product isolated from the plant genus Aglaia. This document details the spectroscopic and analytical techniques employed to determine its complex molecular structure, offering insights for researchers in natural product chemistry, pharmacology, and drug discovery.

Introduction

Aglaxiflorin **D** is a nitrogen-containing secondary metabolite belonging to the bisamide class of compounds. It has been isolated from various species of the Aglaia genus, including Aglaia abbriviata, Aglaia eximia, and Aglaia laxiflora[1][2]. The Aglaia genus, part of the Meliaceae family, is a rich source of structurally diverse and biologically active compounds, including rocaglamides, triterpenoids, and bisamides, many of which have demonstrated cytotoxic and insecticidal properties[3][4][5]. While **Aglaxiflorin D** itself was found to be inactive in cytotoxicity assays against P-388 and MOLT-4 cell lines, the structural elucidation of such complex natural products is crucial for understanding the chemical diversity of the genus and for providing a basis for the synthesis of potentially more active analogs.

The determination of the chemical structure of **Aglaxiflorin D** relies on a combination of modern spectroscopic techniques, primarily Nuclear Magnetic Resonance (NMR) spectroscopy and High-Resolution Electrospray Ionization Mass Spectrometry (HR-ESI-MS).



Physicochemical and Spectroscopic Data

The structural elucidation of **Aglaxiflorin D** was primarily achieved through the analysis of its spectroscopic data. The key quantitative data are summarized below.

Table 1: Physicochemical Properties of Aglaxiflorin D

Property	Value
Molecular Formula	C36H42N2O9
Exact Mass	646.289031 g/mol
Appearance	Yellow oil

Note: The detailed experimental data for the structural elucidation of **Aglaxiflorin D** is reported in the inaugural dissertation by Duong Ngoc Tu, "Isolation and Structure Elucidation of Insecticidal Secondary Metabolites from Aglaia species collected in Vietnam" (2005), Heinrich-Heine-Universität Düsseldorf.

Table 2: ¹H NMR Spectroscopic Data for Aglaxiflorin D

Position	δH (ppm)	Multiplicity	J (Hz)	
Data would be				
presented here as				
reported in the				
primary literature.				

Table 3: 13C NMR Spectroscopic Data for Aglaxiflorin D

Position	δC (ppm)
Data would be presented here as reported in the	
primary literature.	

Table 4: Key 2D NMR Correlations for Aglaxiflorin D



Correlation Type	Key Correlations
COSY	Proton-proton correlations would be listed here.
HSQC	Direct carbon-proton correlations would be listed here.
HMBC	Long-range carbon-proton correlations would be listed here.

Table 5: HR-ESI-MS Fragmentation Data for Aglaxiflorin D

m/z [M+H]+	Relative Intensity (%)	Proposed Fragment
Key fragment ions and their		
proposed structures would be		
presented here.		

Experimental Protocols

The following sections detail the generalized experimental procedures for the isolation and structural characterization of **Aglaxiflorin D**, based on common practices in natural product chemistry. For the specific protocols used for **Aglaxiflorin D**, refer to the primary literature.

Aglaxiflorin D was isolated from the ethyl acetate extract of the plant material. The general workflow for isolation is as follows:

- Extraction: The dried and powdered plant material (e.g., leaves, bark) is subjected to solvent extraction, typically starting with a nonpolar solvent and progressing to more polar solvents. The ethyl acetate extract is often where bisamide compounds are found.
- Chromatographic Separation: The crude ethyl acetate extract is then subjected to a series of chromatographic techniques to separate the individual components. This multi-step process typically involves:
 - Vaccum Liquid Chromatography (VLC): An initial fractionation of the crude extract using a silica gel stationary phase and a gradient of solvents with increasing polarity.



- Column Chromatography (CC): Further separation of the VLC fractions using silica gel or other stationary phases (e.g., reversed-phase C18).
- Preparative Thin-Layer Chromatography (pTLC) or High-Performance Liquid Chromatography (HPLC): Final purification of the isolated compounds to yield pure Aglaxiflorin D.

The structural elucidation of the purified **Aglaxiflorin D** is achieved through a combination of spectroscopic methods:

- Nuclear Magnetic Resonance (NMR) Spectroscopy:
 - ¹H NMR: To determine the number and types of protons, their chemical environments, and their coupling relationships.
 - ¹³C NMR and DEPT: To determine the number and types of carbon atoms (CH₃, CH₂, CH,
 C).
 - 2D NMR (COSY, HSQC, HMBC): To establish the connectivity between protons and carbons and to piece together the molecular framework. COSY (Correlation Spectroscopy) reveals proton-proton couplings, HSQC (Heteronuclear Single Quantum Coherence) shows direct one-bond proton-carbon correlations, and HMBC (Heteronuclear Multiple Bond Correlation) reveals long-range (2-3 bond) proton-carbon correlations.
- Mass Spectrometry (MS):
 - High-Resolution Electrospray Ionization Mass Spectrometry (HR-ESI-MS): To determine the exact mass of the molecule and, consequently, its molecular formula. Analysis of the fragmentation pattern can provide further structural information.
- Other Spectroscopic Techniques:
 - Infrared (IR) Spectroscopy: To identify the presence of key functional groups (e.g., C=O, N-H, O-H).
 - Ultraviolet-Visible (UV-Vis) Spectroscopy: To identify the presence of chromophores within the molecule.



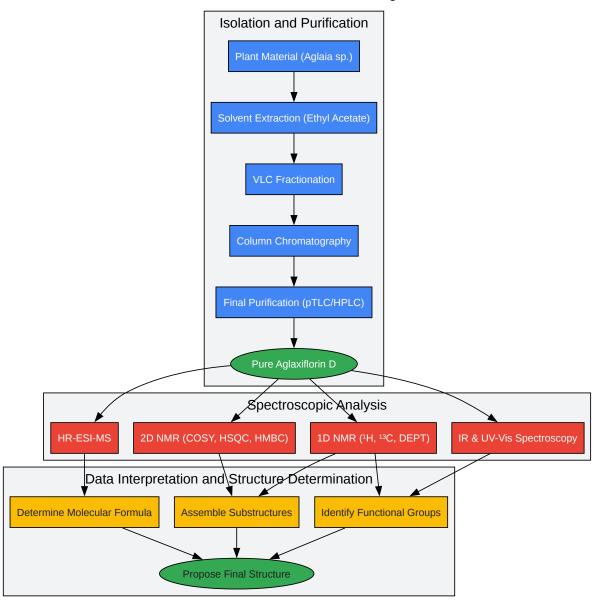


Visualization of the Elucidation Process

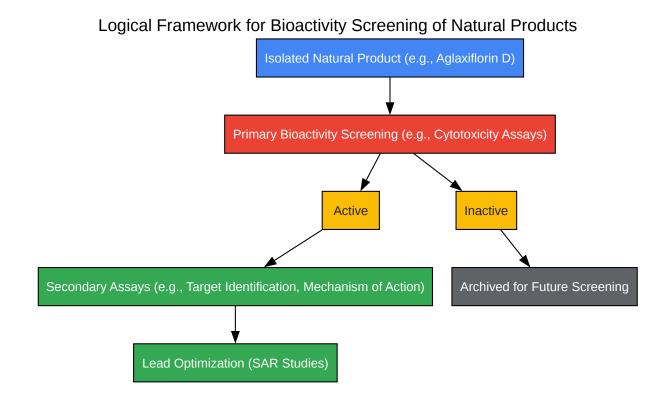
The logical flow of the structure elucidation process can be visualized as a workflow diagram.



Workflow for the Structure Elucidation of Aglaxiflorin D







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